

# Measuring VEGF Inhibition with Angiogenesis Inhibitor 6: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Angiogenesis inhibitor 6*

Cat. No.: *B15583939*

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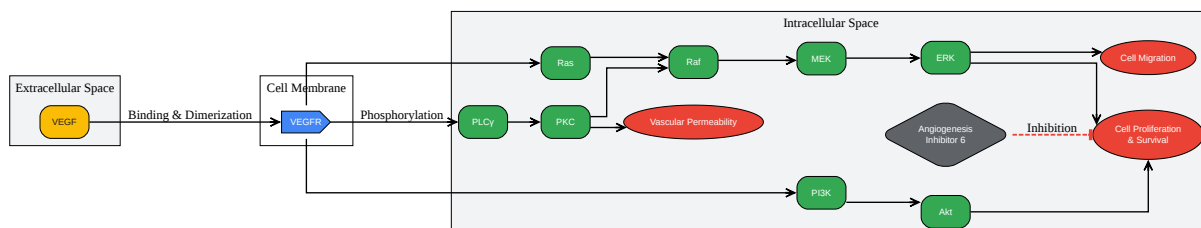
## For Researchers, Scientists, and Drug Development Professionals

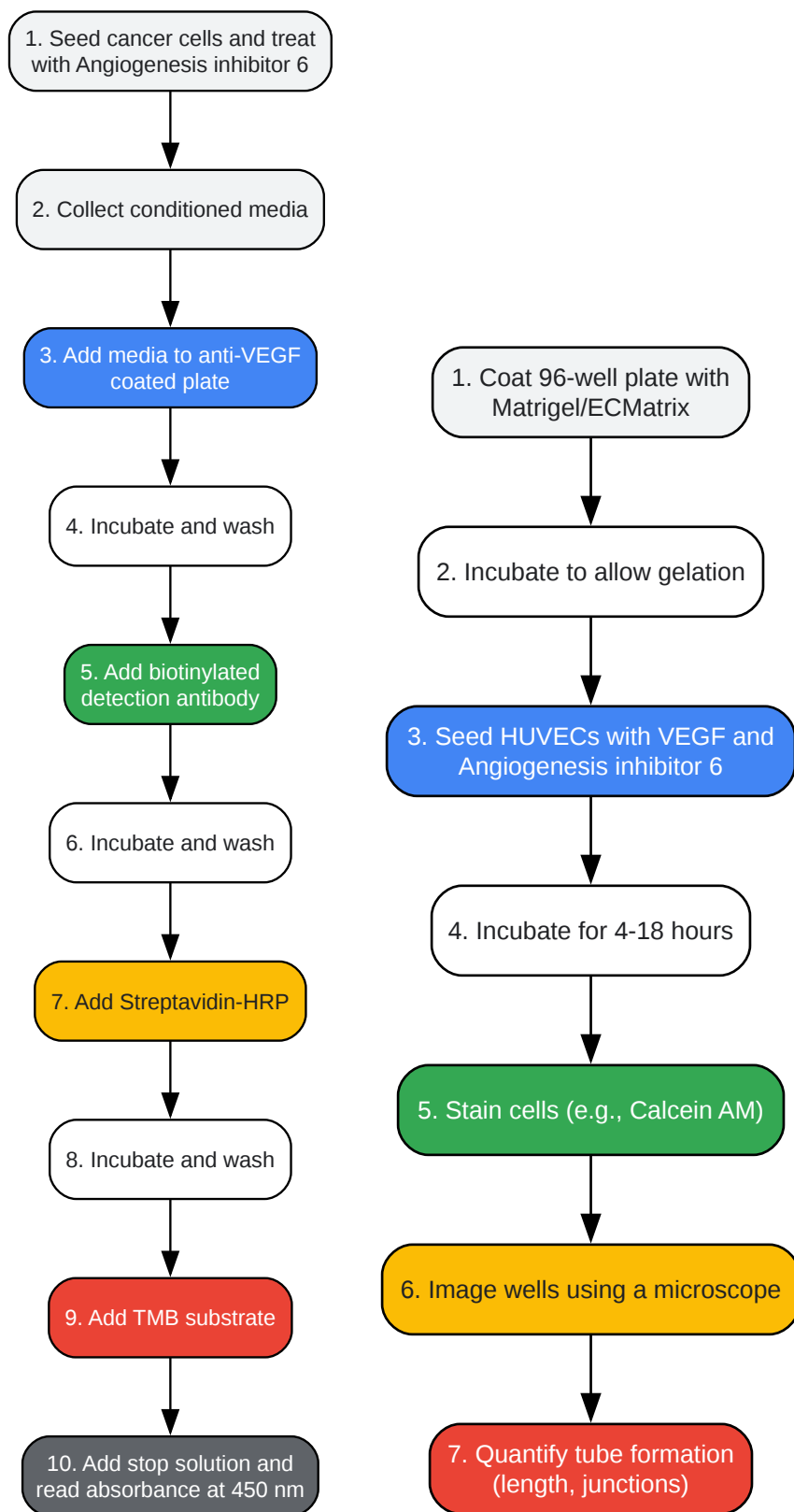
### Introduction

Angiogenesis, the formation of new blood vessels from pre-existing ones, is a critical process in tumor growth and metastasis. Vascular Endothelial Growth Factor (VEGF) is a potent pro-angiogenic cytokine that plays a central role in this process by binding to its receptors (VEGFRs) on endothelial cells, triggering a signaling cascade that leads to endothelial cell proliferation, migration, and tube formation.<sup>[1]</sup> **Angiogenesis inhibitor 6** is a novel, non-tyrosine kinase inhibitor with demonstrated anti-angiogenic and antitumor properties.<sup>[2]</sup> Unlike many conventional angiogenesis inhibitors that directly target the ATP-binding site of VEGFR tyrosine kinases, **Angiogenesis inhibitor 6** is thought to exert its effects through alternative mechanisms. These application notes provide detailed protocols for assessing the inhibitory effects of **Angiogenesis inhibitor 6** on VEGF-induced angiogenesis.

### Mechanism of Action (Hypothesized)

While the precise mechanism is under investigation, it is hypothesized that **Angiogenesis inhibitor 6** does not directly inhibit the tyrosine kinase activity of VEGFRs. Instead, it is proposed to interfere with downstream signaling pathways that are crucial for endothelial cell proliferation and survival, key events in angiogenesis. This mode of action provides a potential advantage in overcoming resistance mechanisms associated with tyrosine kinase inhibitors.





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## References

- 1. Therapeutic Inhibition of VEGF Signaling and Associated Nephrotoxicities - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Angiogenesis inhibitor - Wikipedia [en.wikipedia.org]
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